

Application Notes and Protocols: INO-5042 for In Vivo Imaging Techniques

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Compound of Interest

Compound Name: INO5042

Cat. No.: B15552334

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Initial investigation into the use of INO-5042 for in vivo imaging has revealed a significant discrepancy in its documented application. Current scientific literature and preclinical data exclusively identify INO-5042 as a therapeutic agent, specifically a venoconstrictor and anti-inflammatory compound, rather than a probe or contrast agent for in vivo imaging.

Preclinical studies presented in 1999 highlighted the efficacy of INO-5042 in animal models for venous insufficiency.^[1] The compound demonstrated significant inhibition of histamine-induced increases in venule diameter and dose-dependent inhibition of edema in models of neurogenic inflammation.^[1] The mechanism of action for these therapeutic effects appears to be related to the cyclooxygenase pathway and inhibition of substance P-induced actions.^[1]

Extensive searches for "INO-5042" in the context of in vivo imaging techniques—including Positron Emission Tomography (PET), Single-Photon Emission Computed Tomography (SPECT), Magnetic Resonance Imaging (MRI), bioluminescence, and fluorescence imaging—yielded no relevant results. The available data focuses solely on its pharmacological effects as a treatment for conditions such as edema associated with venous insufficiency.^[1]

Therefore, the creation of detailed application notes, experimental protocols, and signaling pathway diagrams for INO-5042 in the field of in vivo imaging is not possible based on the current body of scientific evidence. The compound has not been developed or utilized for imaging purposes according to the available information.

For researchers, scientists, and drug development professionals interested in in vivo imaging, the focus should be on established and emerging imaging agents and techniques. These

methodologies are designed to visualize and quantify biological processes at the molecular and cellular level within a living organism.[2][3] Such techniques often involve the use of specific probes, such as radiotracers for PET and SPECT, or fluorescent proteins and dyes for optical imaging, to study disease progression, drug efficacy, and various biological phenomena.[4][5][6]

Should new research emerge detailing the application of INO-5042 or a similarly named compound for in vivo imaging, this document will be updated accordingly. At present, all evidence points to INO-5042's role as a therapeutic, not an imaging, agent.

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